

The Unfolding Therapeutic Potential of Cadinane Sesquiterpenoids: A Technical Guide

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Compound of Interest

Compound Name: 3-Acetoxy-4-cadinen-8-one

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Cadinane sesquiterpenoids, a prominent class of bicyclic sesquiterpenes, are emerging as a significant source of bioactive molecules with a wide spectrum of pharmacological activities. Distributed across the plant and fungal kingdoms, these compounds have demonstrated promising cytotoxic, anti-inflammatory, antimicrobial, and antiviral properties. This technical guide provides an in-depth overview of the current research, presenting quantitative data, detailed experimental protocols, and key signaling pathways to facilitate further investigation and drug discovery efforts in this area.

Quantitative Biological Activity of Cadinane Sesquiterpenoids

The following tables summarize the reported quantitative data for the biological activities of various cadinane sesquiterpenoids.

Table 1: Cytotoxic Activity of Cadinane Sesquiterpenoids

Compound	Cell Line(s)	IC50 (μM)	Source Organism	Reference(s)
Mappianiodene	-	-	Mappianthus iodoides	[1]
Cadinane-type sesquiterpenes (1-8)	-	-	Mappianthus iodoides	[1]
Compounds 1b, 2b, 4, 6, 8	HepG2, Huh7	3.5 - 6.8	Infected Hibiscus tiliaceus	[2][3]
Albocinnamin A & B	SW480, MCF-7	19.3 - 33.3	Antrodiella albocinnamomea	
Albocinnamin C	HL-60	12.3	Antrodiella albocinnamomea	
Amorphaenes A-O (compounds 1, 5, 8, 13, 16)	Pancreatic ductal adenocarcinoma (PDAC) cells	13.1 - 28.6	Penicillium sp. HZ-5	[4]

Table 2: Anti-inflammatory Activity of Cadinane Sesquiterpenoids

Compound	Assay	IC50 (μM)	Source Organism	Reference(s)
Mappianiodene & 7 analogues	NO production inhibition in LPS-activated macrophages	Equivalent to hydrocortisone	Mappianthus iodoides	[1]
Phacadinanes A & B	NO production inhibition in LPS-activated macrophages	3.88 ± 0.58 & 2.25 ± 0.71	Curcuma phaeocaulis	[5]
Albocinnamins D & G	NO production inhibition in LPS-activated RAW264.7 macrophages	26.1 & 19.2	Antrodiaella albocinnamomea	[3]
Eremophilane and cadinane sesquiterpenoids	NO production inhibition in LPS-activated BV-2 microglial cells	21.63 - 60.70	Alpinia oxyphylla	[6]
Cadinane-type sesquiterpenoid 1	TPA-induced mouse ear edema	> 228 μg/ear	Heterotheca inuloides	[2][7][8]
(+)-aristolone	Inhibition of LPS-induced TNF-α and CCL2 release in RAW 264.7 macrophages	74.1% and 64.1% inhibition at 1 μM	Acanthella cavernosa	[9]

Table 3: Antimicrobial Activity of Cadinane Sesquiterpenoids

Compound	Microorganism (s)	MIC (µg/mL)	Source Organism	Reference(s)
Albocinnamins E & F	Staphylococcus aureus	64	Antrodiaella albocinnamomea	[3]
(1R,4R)-4H-1,2,3,4-tetrahydro-1-hydroxycadalene-15-oic acid	Candida tropicalis	37.5	Heterotheca inuloides	[10]
Cadalenic acid	Candida glabrata	75.0	Heterotheca inuloides	[10]
7-hydroxy-3,4-dihydrocadalene	Helicobacter pylori	1.95	Heterotheca inuloides	[8]
7-hydroxy-cadalene	Helicobacter pylori	3.91	Heterotheca inuloides	[8]

Table 4: Antiviral Activity of Cadinane Sesquiterpenoids

Compound	Virus	EC50 (µM)	Source Organism	Reference(s)
Mappianiodene & 7 analogues	HIV-1 reverse transcriptase	0.17 - 9.28	Mappianthus iodoides	[1][6]

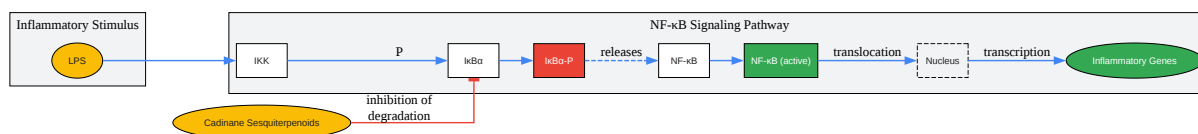
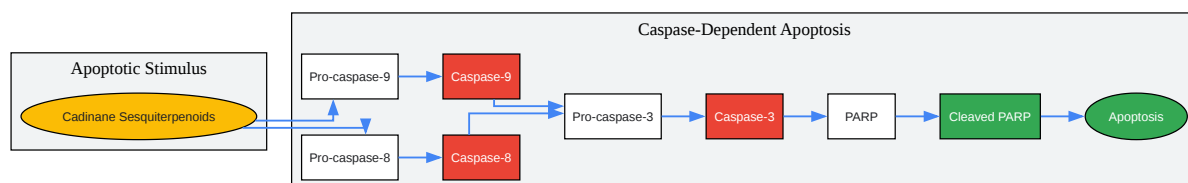
Key Signaling Pathways Modulated by Cadinane Sesquiterpenoids

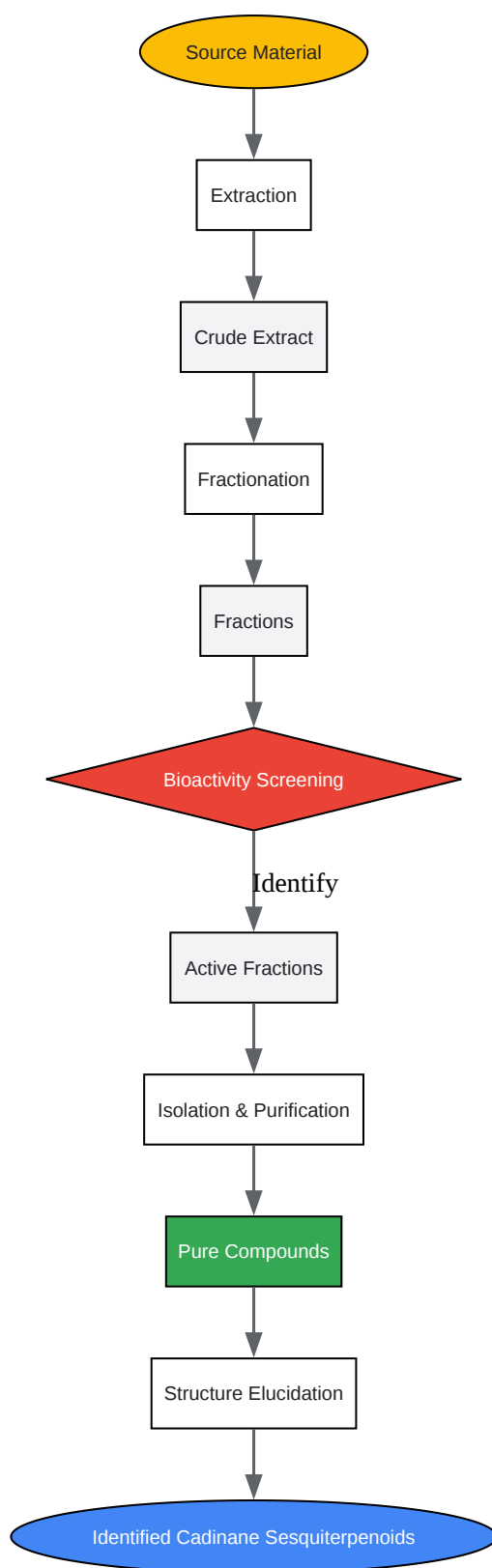
Cadinane sesquiterpenoids exert their biological effects by modulating key cellular signaling pathways, particularly those involved in apoptosis and inflammation.

Apoptosis Induction Pathway

Certain cadinane sesquiterpenoids, such as δ -cadinene, have been shown to induce apoptosis in cancer cells through a caspase-dependent mechanism.[11][12] This involves the activation

of initiator caspases (e.g., caspase-8 and caspase-9) which in turn activate executioner caspases (e.g., caspase-3), leading to the cleavage of cellular substrates and ultimately, cell death.





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